

Application Notes and Protocols for Apoptosis Inhibition using Ac-AAVALLPAVLLALLAP-DEVD-CHO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ac-AAVALLPAVLLALLAP-DEVD-CHO

Cat. No.: B15584238

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ac-AAVALLPAVLLALLAP-DEVD-CHO is a potent, cell-permeable, and reversible inhibitor of caspase-3 and caspase-7. This peptide is composed of two key functional domains: the caspase-3 recognition and inhibition sequence, Ac-DEVD-CHO, and a cell-penetrating peptide (CPP) sequence, AAVALLPAVLLALLAP. The DEVD sequence is derived from the cleavage site of PARP, a key substrate of caspase-3, making Ac-DEVD-CHO a highly specific competitive inhibitor.[1][2] The addition of the CPP allows for efficient delivery of the inhibitor into living cells, making it a valuable tool for studying the role of caspase-3 and -7 in apoptosis in cell culture models.[3]

Mechanism of Action

Apoptosis, or programmed cell death, is a tightly regulated process that can be initiated through two main pathways: the extrinsic (death receptor-mediated) and the intrinsic (mitochondrial) pathways. Both pathways converge on the activation of executioner caspases, primarily caspase-3 and caspase-7.[4] Activated caspase-3 then cleaves a multitude of cellular

substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis. [5]

Ac-AAVALLPAVLLALLAP-DEVD-CHO exerts its anti-apoptotic effect by targeting and inhibiting the activity of caspase-3 and caspase-7. The aldehyde group (-CHO) on the DEVD peptide forms a reversible covalent bond with the active site cysteine of the caspase, thereby blocking its proteolytic activity.[2] By inhibiting caspase-3, the downstream events of the apoptotic cascade are prevented, leading to cell survival.

Data Presentation

The inhibitory activity of the core peptide, Ac-DEVD-CHO, against various caspases has been well-characterized. The following table summarizes the reported inhibition constants (K_i) and effective concentrations in various experimental systems. It is important to note that the optimal concentration of the cell-permeable **Ac-AAVALLPAVLLALLAP-DEVD-CHO** may vary depending on the cell type, the apoptotic stimulus, and the experimental conditions, and should be determined empirically.

Inhibitor	Target Caspase	Inhibition Constant (K _i)	Effective Concentration (in cell culture)	Reference
Ac-DEVD-CHO	Caspase-3	0.23 nM	10-100 μM	[2][6]
Ac-DEVD-CHO	Caspase-7	1.6 nM	Not specified	[2]
Ac-DEVD-CHO	Caspase-8	0.92 nM	Not specified	[6]
Ac-DEVD-CHO	Caspase-1	18 nM	Not specified	[6]
Ac-DEVD-CHO	Caspase-2	1.7 μM	Not specified	[6]
Ac-DEVD-CHO	Caspase-6	31 nM	Not specified	[6]
Ac-DEVD-CHO	Caspase-9	60 nM	Not specified	[6]
Ac-DEVD-CHO	Caspase-10	12 nM	Not specified	[6]

Experimental Protocols

Protocol 1: Inhibition of Apoptosis in Cell Culture

This protocol provides a general guideline for using **Ac-AAVALLPAVLLALLAP-DEVD-CHO** to inhibit apoptosis in a cell culture model.

Materials:

- **Ac-AAVALLPAVLLALLAP-DEVD-CHO**
- DMSO (for reconstitution)
- Cell culture medium appropriate for the cell line
- Cell line of interest
- Apoptosis-inducing agent (e.g., staurosporine, etoposide, TNF- α)
- Phosphate-buffered saline (PBS)
- Apoptosis detection kit (e.g., Annexin V/PI staining, caspase activity assay)

Procedure:

- **Reconstitution:** Reconstitute the lyophilized **Ac-AAVALLPAVLLALLAP-DEVD-CHO** in sterile DMSO to create a stock solution (e.g., 10 mM). Store the stock solution at -20°C. Avoid repeated freeze-thaw cycles.
- **Cell Seeding:** Seed cells in appropriate culture vessels and allow them to adhere and reach the desired confluency (typically 60-80%).
- **Inhibitor Pre-treatment:** Dilute the **Ac-AAVALLPAVLLALLAP-DEVD-CHO** stock solution in pre-warmed cell culture medium to the desired final concentration. It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and apoptotic stimulus (a starting range of 10-50 μ M is suggested). Remove the old medium from the cells and add the medium containing the inhibitor.
- **Incubation:** Incubate the cells with the inhibitor for a period of 1-2 hours at 37°C in a CO₂ incubator. This allows for cellular uptake of the inhibitor.

- Induction of Apoptosis: Following the pre-treatment, add the apoptosis-inducing agent to the culture medium at a pre-determined effective concentration.
- Incubation: Incubate the cells for the desired period to allow for the induction of apoptosis (this will vary depending on the stimulus and cell type).
- Assessment of Apoptosis: Harvest the cells and assess the level of apoptosis using a suitable method. Compare the results from cells treated with the inducer alone to those pre-treated with **Ac-AAVALLPAVLLALLAP-DEVD-CHO**.

Protocol 2: In Vitro Caspase-3 Activity Assay

This protocol describes how to measure the inhibitory effect of **Ac-AAVALLPAVLLALLAP-DEVD-CHO** on caspase-3 activity in cell lysates.

Materials:

- Cells treated to induce apoptosis (as described in Protocol 1)
- Cell lysis buffer (e.g., 10 mM Tris-HCl pH 7.5, 130 mM NaCl, 1% Triton X-100, 10 mM NaF, 10 mM NaPi, 10 mM NaPPi)
- Protease Assay Buffer (e.g., 20 mM HEPES pH 7.5, 10% glycerol, 2 mM DTT)[\[7\]](#)
- Ac-DEVD-pNA (p-nitroaniline) or Ac-DEVD-AMC (7-amino-4-methylcoumarin) as a fluorogenic substrate
- **Ac-AAVALLPAVLLALLAP-DEVD-CHO**
- 96-well microplate
- Microplate reader (for absorbance at 405 nm for pNA or fluorescence with excitation at 380 nm and emission at 430-460 nm for AMC)[\[7\]](#)

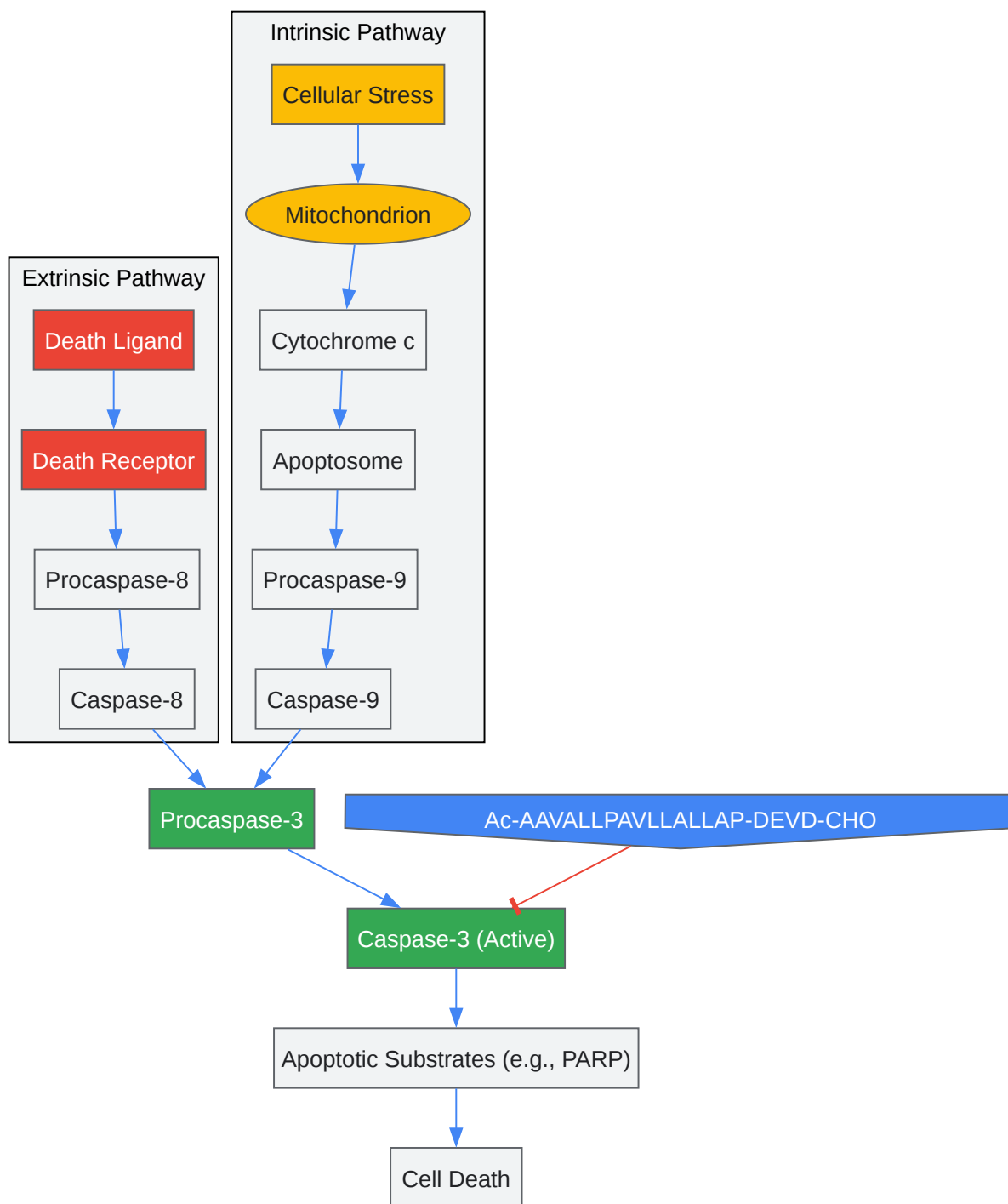
Procedure:

- Cell Lysate Preparation: After inducing apoptosis, wash the cells with ice-cold PBS and lyse them using an appropriate cell lysis buffer. Centrifuge the lysate to pellet cellular debris and

collect the supernatant.

- Protein Quantification: Determine the protein concentration of the cell lysates.
- Assay Setup: In a 96-well plate, add a standardized amount of cell lysate to each well.
- Inhibitor Addition: Add varying concentrations of **Ac-AAVALLPAVLLALLAP-DEVD-CHO** to the designated wells. Include a control group with no inhibitor.
- Substrate Addition: Add the caspase-3 substrate (Ac-DEVD-pNA or Ac-DEVD-AMC) to all wells at a final concentration of 20 μ M.[\[7\]](#)
- Incubation: Incubate the plate at 37°C for 1-2 hours, protected from light.[\[8\]](#)
- Measurement: Measure the absorbance or fluorescence using a microplate reader. The signal is proportional to the caspase-3 activity.
- Data Analysis: Calculate the percentage of inhibition of caspase-3 activity for each concentration of the inhibitor compared to the control.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Inhibition of the central executioner caspase-3 by **Ac-AAVALLPAVLLALLAP-DEVD-CHO**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biotium.com [biotium.com]
- 2. stemcell.com [stemcell.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Preparation of the Caspase-3/-7 substrate Ac-DEVD-pNA via Solution-Phase Peptide Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. selleckchem.com [selleckchem.com]
- 7. bdbiosciences.com [bdbiosciences.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Apoptosis Inhibition using Ac-AAVALLPAVLLALLAP-DEVD-CHO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15584238#ac-aavallpavllallap-devd-cho-concentration-for-apoptosis-inhibition]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com